

# Personal protective equipment for handling Nampt-IN-10 TFA

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## Compound of Interest

Compound Name: *Nampt-IN-10 TFA*

Cat. No.: *B15614287*

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## Essential Safety and Handling Guide for Nampt-IN-10 TFA

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Nampt-IN-10 TFA**, a potent Nicotinamide Phosphoribosyltransferase (NAMPT) inhibitor. Given its use as a non-antimitotic payload for Antibody-Drug Conjugates (ADCs) and its high potency with IC50 values in the low nanomolar range, meticulous handling procedures are imperative to ensure personnel safety and prevent exposure.<sup>[1][2][3][4]</sup>

## Hazard Assessment

While a comprehensive Safety Data Sheet (SDS) for **Nampt-IN-10 TFA** is not widely available, its classification as a potent pharmaceutical compound necessitates a high degree of caution.<sup>[5][6][7][8][9]</sup> The "TFA" designation indicates it is a salt of trifluoroacetic acid, a corrosive substance known to cause severe skin burns, eye damage, and respiratory irritation if inhaled.<sup>[10]</sup> Therefore, the personal protective equipment (PPE) and handling procedures must account for the hazards of both the potent inhibitor and the trifluoroacetic acid component.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure. The following table summarizes the recommended PPE for handling **Nampt-IN-10 TFA**.

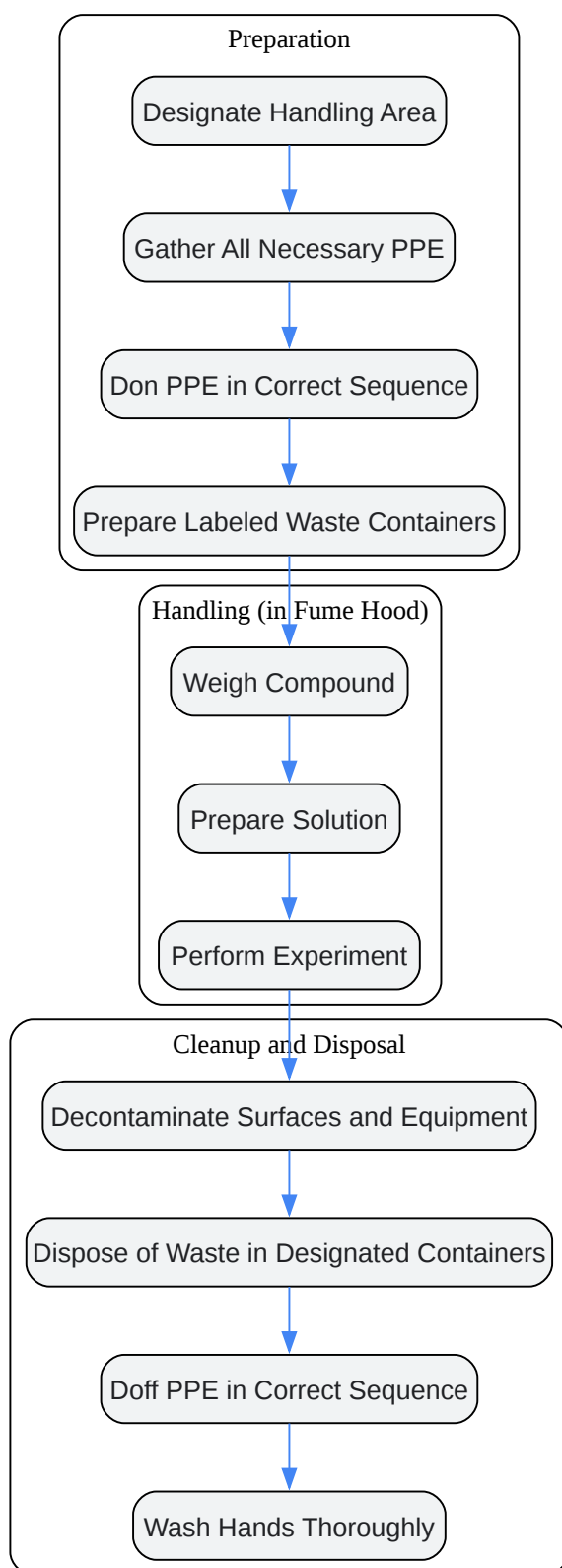
PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) or N95/FFP2 Respirator	A PAPR is recommended for procedures with a high risk of aerosol or dust generation (e.g., weighing, preparing stock solutions).[5] For lower-risk activities, a properly fitted N95 or FFP2 respirator should be used.[5]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Chemical splash goggles that provide a complete seal around the eyes are mandatory.[11] A face shield should be worn over the goggles for added protection against splashes.[11][12][13]
Hand Protection	Double Gloving (Nitrile)	Wear two pairs of nitrile gloves.[5][11] The outer pair should be changed immediately upon contamination or at regular intervals.
Body Protection	Disposable Coveralls or a Dedicated Lab Coat	Disposable coveralls (e.g., Tyvek) are recommended to protect against chemical splashes and dust.[5] At a minimum, a dedicated, buttoned lab coat should be worn.
Foot Protection	Closed-Toe Shoes and Shoe Covers	Closed-toe shoes are a standard requirement in laboratory settings.[13] Disposable shoe covers

should be worn in the  
designated handling area.[\[5\]](#)

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## Safe Handling Workflow

Adherence to a strict workflow is critical for the safe handling of potent compounds like **Nampt-IN-10 TFA**. All handling of this compound, especially in its solid form, should occur within a certified chemical fume hood or other appropriate containment device.[\[10\]](#)[\[14\]](#)



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**Caption:** Workflow for Safe Handling of **Nampt-IN-10 TFA**.

## Step-by-Step Operational Plan

### 4.1. Donning PPE:

- **Shoe Covers:** Put on shoe covers before entering the designated handling area.
- **Inner Gloves:** Don the first pair of nitrile gloves.
- **Coveralls/Lab Coat:** Put on disposable coveralls or a dedicated lab coat.
- **Respirator:** If required, perform a fit check and don the respirator.
- **Goggles and Face Shield:** Put on chemical splash goggles, followed by a face shield.
- **Outer Gloves:** Don the second pair of nitrile gloves, ensuring they go over the cuffs of the lab coat or coveralls.

### 4.2. Experimental Procedures:

- **Weighing:** To minimize the generation of airborne particles, use a balance inside a chemical fume hood or a containment glove box.
- **Solution Preparation:** When dissolving the compound, add the solvent to the solid slowly to prevent splashing. Keep the container covered as much as possible.[\[5\]](#)

### 4.3. Doffing PPE:

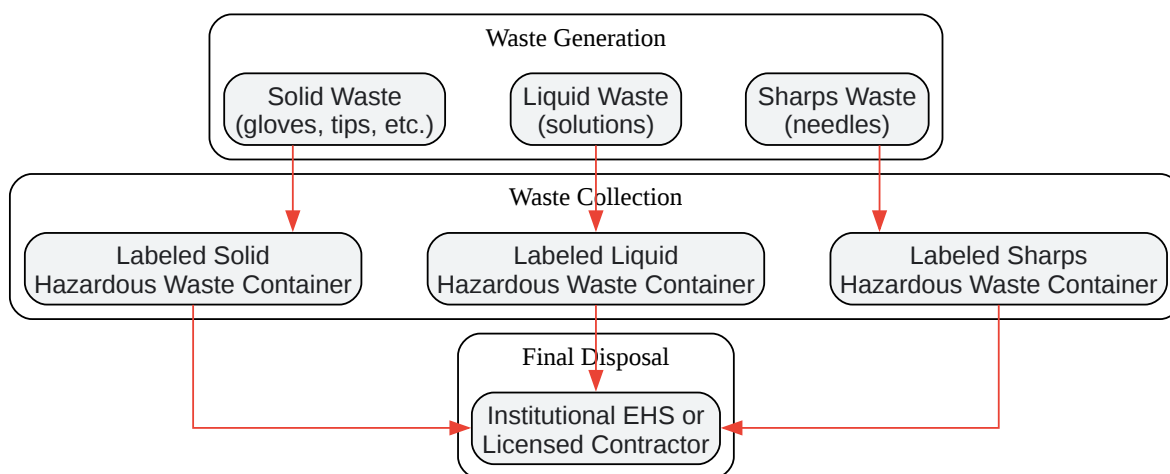
- **Outer Gloves:** Remove and discard the outer pair of gloves.
- **Face Shield and Goggles:** Remove the face shield and goggles.
- **Coveralls/Lab Coat:** Remove the coveralls or lab coat by rolling it outwards, avoiding contact with the contaminated exterior.
- **Shoe Covers:** Remove shoe covers.
- **Inner Gloves:** Remove the inner pair of gloves.
- **Respirator:** If used, remove the respirator last.

- Hand Hygiene: Wash hands thoroughly with soap and water.[5]

## Disposal Plan

All waste generated from handling **Nampt-IN-10 TFA** must be treated as hazardous chemical waste.

- Solid Waste: Unused compound and contaminated items (e.g., gloves, weigh paper, pipette tips) should be collected in a clearly labeled, sealed hazardous waste container.[14]
- Liquid Waste: Solutions containing **Nampt-IN-10 TFA** should be collected in a labeled, sealed container for hazardous liquid waste. Do not dispose of down the drain.[10][14]
- Sharps: Any contaminated needles or sharps must be placed in a designated sharps container for hazardous waste.[14]
- Disposal: All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed contractor.[14]



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**Caption:** Disposal Pathway for **Nampt-IN-10 TFA** Waste.

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